

Application Note: HPLC-UV Method for Tembotrione Formulation Analysis

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Compound of Interest

Compound Name: Tembotrione

Cat. No.: B8071742

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This document provides a detailed protocol for the quantitative analysis of **tembotrione** in various formulations using a High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method.

Principle

The concentration of **tembotrione** in a sample is determined by using an external standard method with HPLC system. This involves comparing the peak area of **tembotrione** in the sample to that of a reference standard of known purity. The separation is achieved on a reversed-phase C18 column with a mobile phase consisting of a mixture of acetonitrile and acidified water, and detection is performed using a UV detector.^{[1][2]}

Apparatus and Materials

- Apparatus:
 - HPLC system equipped with a UV-Vis detector
 - Analytical balance (accurate to 0.1 mg)
 - Volumetric flasks (100 mL)
 - Pipettes

- Syringes and syringe filters (0.45 µm)
- Ultrasonic bath
- Reagents:
 - **Tembotrione** reference standard (of known purity)
 - Acetonitrile (HPLC grade)
 - Water (Milli-Q or distilled)
 - Phosphoric acid or Formic acid (analytical grade)

Chromatographic Conditions

A summary of the typical HPLC-UV operational parameters for **tembotrione** analysis is presented in Table 1.

Table 1: HPLC-UV Operating Parameters for **Tembotrione** Analysis

Parameter	Condition 1	Condition 2
Column	Stainless steel, 250 x 4.6 mm, C18, 5 µm particle size[2]	Stainless steel, 250 x 4.6 mm, Supelco LC-18, 5 µm particle size[1]
Mobile Phase	Acetonitrile : 0.1% Phosphoric acid in water (60:40 v/v)[2]	Acetonitrile : 0.1% Phosphoric acid in water (80:20 v/v)
Flow Rate	1.0 mL/min	1.4 mL/min
Injection Volume	5 µL	20 µL
UV Wavelength	284 nm	285 nm
Column Temperature	Maintained at a constant temperature (e.g., 30°C)	Ambient

Experimental Protocols

Preparation of Standard Solutions

- Stock Standard Solution (e.g., 1000 µg/mL): Accurately weigh approximately 100 mg of **tembotrione** reference standard into a 100 mL volumetric flask. Dissolve and dilute to the mark with acetonitrile. Sonicate if necessary to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate serial dilutions of the stock solution with acetonitrile to achieve concentrations in the desired linear range (e.g., 0.03, 0.1, 0.5, 1.0, 5.0, and 10.0 µg/mL).

Preparation of Sample Solutions

- Accurately weigh a portion of the **tembotrione** formulation equivalent to approximately 50 mg of the active ingredient into a 100 mL volumetric flask.
- Add about 50 mL of acetonitrile and sonicate for approximately 5 minutes or until the sample is completely dissolved.
- Allow the solution to cool to room temperature.
- Dilute to the mark with acetonitrile and mix thoroughly.
- Filter an aliquot of the solution through a 0.45 µm syringe filter into an HPLC vial prior to injection.

System Equilibration and Analysis

- Equilibrate the HPLC system by pumping the mobile phase until a stable baseline is achieved.
- Make duplicate injections of a working standard solution (e.g., CA) until the peak area responses for two consecutive injections differ by less than 1.5%.
- Inject another working standard solution (e.g., CB) and verify that the response factor does not deviate by more than 1.5% from that of the first standard. If it does, prepare new calibration solutions.

- Inject the prepared sample solutions in duplicate, bracketing them with injections of the calibration solutions (e.g., CA, S1, S1, CB, S2, S2, CA...).

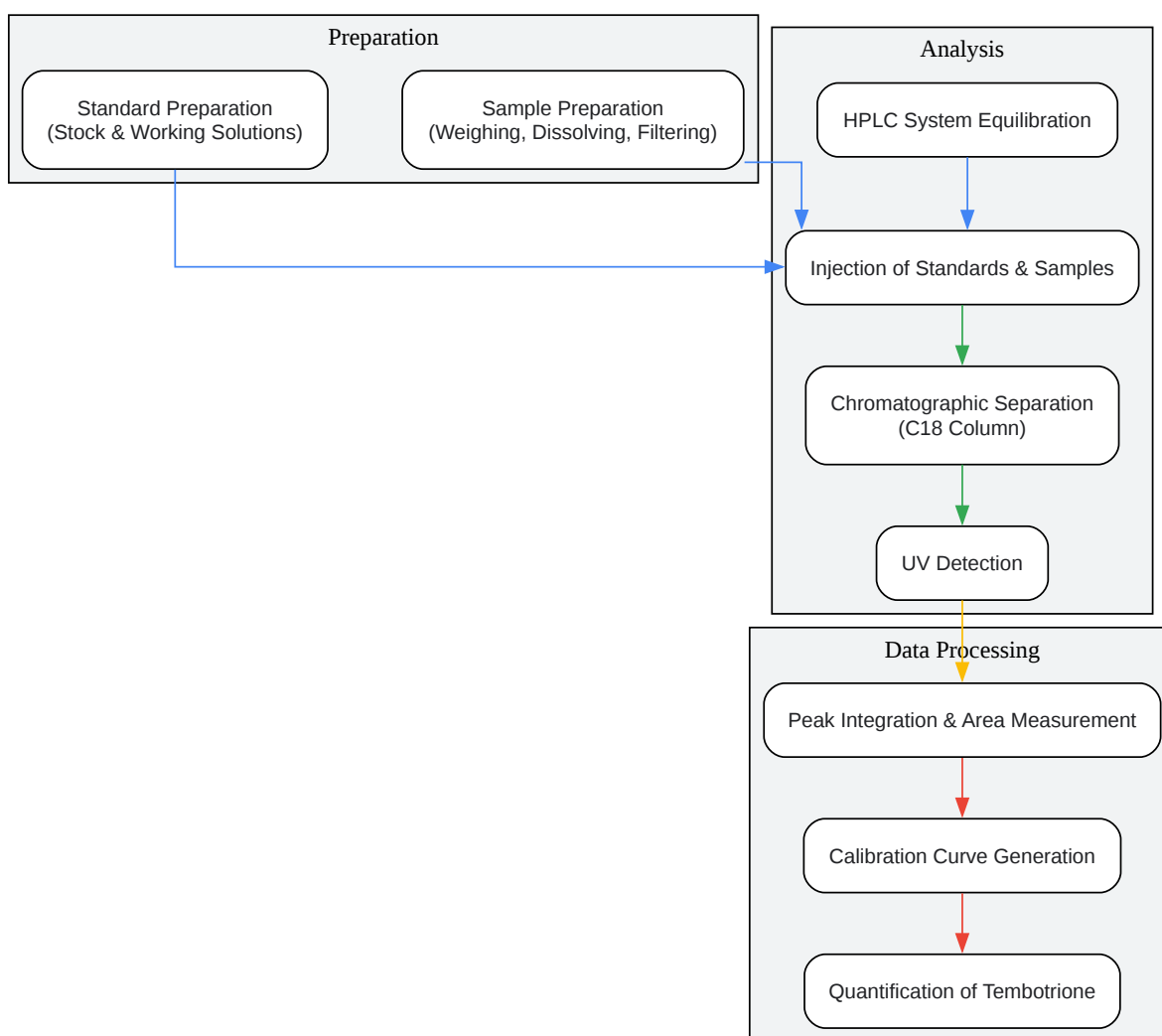
Data Presentation and Calculations

The concentration of **tembotrione** in the analyzed samples can be determined directly from the standard curve. The relationship between concentration and peak area is typically expressed by the linear equation $Y = mx + c$.

Table 2: Summary of Method Validation Parameters

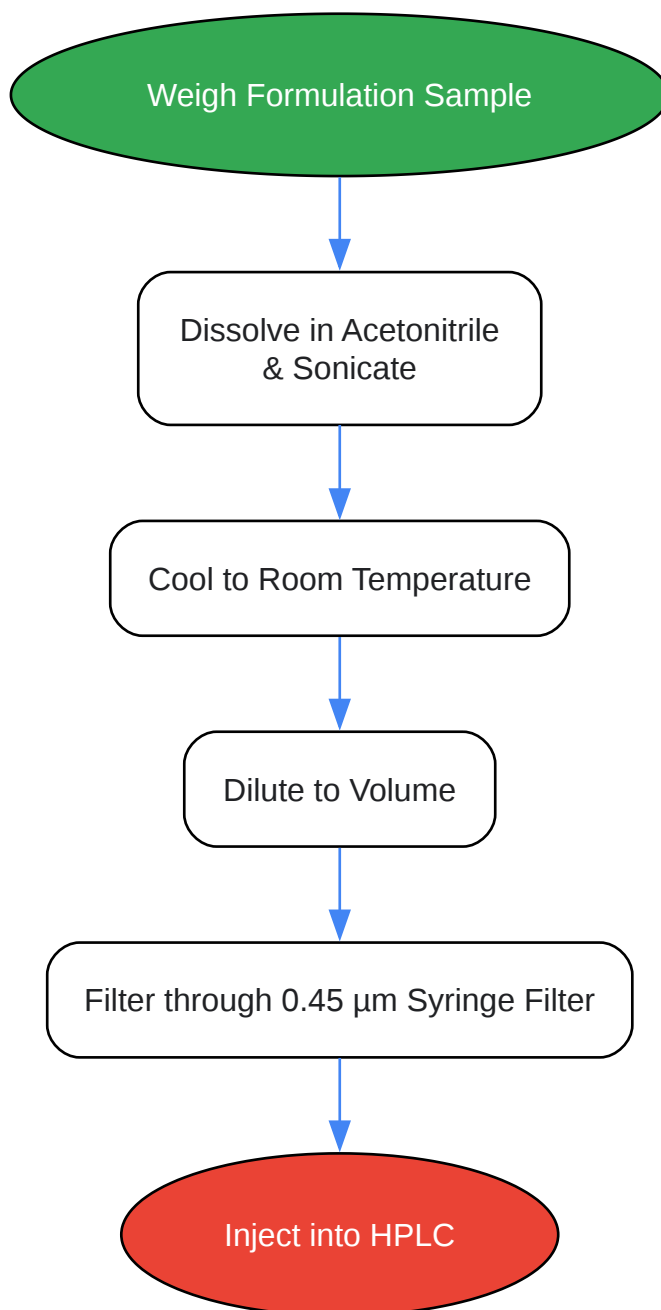
Parameter	Result
Linearity Range	0.03 - 10.0 µg/mL
Correlation Coefficient (r^2)	≥ 0.997
Limit of Detection (LOD)	0.01 µg/g
Limit of Quantification (LOQ)	0.03 µg/g
Accuracy (Recovery)	84 - 94%
Precision (RSD)	< 2%

Visualizations



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Caption: Overall workflow for the HPLC-UV analysis of **tembotrione**.



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Caption: Detailed sample preparation workflow for **tembotrione** analysis.

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References

- 1. ppqs.gov.in [ppqs.gov.in]
- 2. cipac.org [cipac.org]
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